

Potential hazards and safety precautions for 2,5-Diiodophenol

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Compound of Interest

Compound Name: 2,5-Diiodophenol

Cat. No.: B3255075

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An In-depth Technical Guide to the Potential Hazards and Safety Precautions for 2,5-Diiodophenol

This guide provides a comprehensive overview of the potential hazards and recommended safety precautions for **2,5-Diiodophenol**, designed for researchers, scientists, and professionals in drug development. The information is compiled from available safety data and toxicological information on closely related compounds, supplemented with standardized experimental protocols.

Chemical and Physical Properties

While specific experimental data for **2,5-Diiodophenol** is limited, its basic properties can be computed.

Property	Value	Source
Molecular Formula	C ₆ H ₄ I ₂ O	PubChem[1]
Molecular Weight	345.90 g/mol	PubChem[1]
CAS Number	24885-47-0	PubChem[1]


Hazard Identification and Classification

A definitive Safety Data Sheet (SDS) for **2,5-Diiodophenol** is not readily available. However, based on the GHS classification of a closely related diiodophenol isomer, the following hazards are anticipated.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H351: Suspected of causing cancer.
- H411: Toxic to aquatic life with long lasting effects.

GHS Pictograms:

 alt text

Signal Word: Danger

Toxicological Data

Quantitative toxicological data for **2,5-Diiodophenol** is scarce. The following data is for a diiodophenol isomer and should be considered indicative.

Test	Species	Route	Value
LD50	Mouse	Oral	1,276 - 1,352 mg/kg

Reactivity and Stability

- Reactivity: May form explosive mixtures with air upon intense heating.
- Chemical Stability: Stable under normal conditions. May be light-sensitive.
- Incompatible Materials: Strong bases, acid anhydrides, and acid chlorides.

- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen iodide.

Safety Precautions and Handling

Given the potential hazards, stringent safety measures should be implemented when handling **2,5-Diiodophenol**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** If dusts are generated, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Protect from light.

Experimental Protocols

The following are summaries of standardized OECD guidelines that would be used to assess the toxicity of a substance like **2,5-Diiodophenol**.

Acute Oral Toxicity (Based on OECD Guideline 425)

This test is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.

Methodology:

- **Test Animals:** Typically, a single sex (usually female) of rats is used.
- **Dosage:** A stepwise procedure is used, starting with a dose expected to be non-lethal. The dose for the next animal is adjusted up or down depending on the outcome for the previously dosed animal.
- **Administration:** The substance is administered by gavage in a single dose.
- **Observation Period:** Animals are observed for a minimum of 14 days for signs of toxicity and mortality.
- **Endpoint:** The LD50 is calculated based on the outcomes at different dose levels.

In Vitro Skin Irritation (Based on OECD Guideline 439)

This test uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical.

Methodology:

- **Test System:** A three-dimensional human epidermis model is used.
- **Application:** The test chemical is applied topically to the tissue surface.
- **Exposure and Incubation:** Tissues are exposed to the chemical for a defined period (e.g., 60 minutes) and then incubated for a post-exposure period (e.g., 42 hours).

- **Viability Assessment:** Cell viability is determined using a colorimetric assay (e.g., MTT assay).
- **Classification:** A chemical is classified as an irritant if the tissue viability is reduced below a certain threshold (e.g., 50%) compared to a negative control.

In Vitro Eye Irritation (Based on OECD Guideline 492)

This test utilizes a reconstructed human cornea-like epithelium (RhCE) model to identify chemicals that may cause serious eye damage or irritation.

Methodology:

- **Test System:** A reconstructed human cornea-like epithelium model is employed.
- **Application:** The test substance is applied to the surface of the corneal model.
- **Exposure and Incubation:** The tissues are exposed for a specific duration, followed by a post-exposure incubation period.
- **Viability Measurement:** Cell viability is measured using methods like the MTT assay.
- **Classification:** The substance is classified based on the reduction in tissue viability relative to a negative control.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates the logical workflow for assessing and managing the risks associated with a chemical like **2,5-Diiodophenol**.

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References

- 1. 2,5-Diiodophenol | C₆H₄I₂O | CID 18369897 - PubChem [pubchem.ncbi.nlm.nih.gov]
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